4-Chloro-3-ethynylquinoline safety data sheet (SDS) information

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Compound of Interest

Compound Name:	*4-Chloro-3-ethynylquinoline*
Cat. No.:	*B13458768*

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An In-Depth Technical Guide to the Safe Handling of **4-Chloro-3-ethynylquinoline**: A Surrogate Safety Analysis

Preamble: A Note on Scientific Diligence and Surrogate Data

As professionals in drug development and scientific research, our foremost commitment is to safety, grounded in verifiable data. The compound of interest, **4-Chloro-3-ethynylquinoline**, is a specialized research chemical for which a comprehensive, officially registered Safety Data Sheet (SDS) is not publicly available at the time of this writing.

To bridge this critical safety gap, this guide has been constructed using a surrogate data approach. We have meticulously analyzed the documented hazards of structurally analogous 4-chloroquinoline derivatives to infer a robust, precautionary safety profile for **4-Chloro-3-ethynylquinoline**. The causality behind our recommendations stems from the shared 4-chloroquinoline core, a scaffold known to exhibit certain toxicological properties. This document should be treated as an essential, preliminary safety framework, to be supplemented by rigorous in-house risk assessments prior to any experimental work.

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Compound Identification and Structural Analogues

The safety profile within this guide is inferred from the following compounds which share the core 4-chloroquinoline structure, differing only at the 3-position. The consistent hazard profile across these analogues provides a strong basis for our precautionary recommendations.

- Target Compound: **4-Chloro-3-ethynylquinoline**
- Primary Surrogates:
  - 4-Chloro-3-nitroquinoline[1]
  - 4-Chloro-3-methylquinoline[2]
  - 4-Chloroquinoline[3]

The ethynyl moiety on the target compound introduces potential for reactivity not present in the alkyl or nitro surrogates; therefore, an additional layer of caution regarding handling and stability is warranted.

Predictive Hazard Identification and Classification

Based on the consistent GHS classifications of its closest structural analogues, **4-Chloro-3-ethynylquinoline** should be handled as a hazardous substance. The primary hazards are anticipated to be acute toxicity and severe irritation.

Anticipated GHS Classification:

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Hazard Class	Category	GHS Hazard Statement	Basis from Analogues
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Based on 4-Chloro-3-nitroquinoline[1] and 4-Chloroquinoline[3].
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Consistently reported for 4-Chloro-3-nitroquinoline and 4-Chloro-3-methylquinoline[1][2].
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Consistently reported for 4-Chloro-3-nitroquinoline and 4-Chloro-3-methylquinoline[1][2].
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Consistently reported for 4-Chloro-3-nitroquinoline and 4-Chloro-3-methylquinoline[1][2].

Generated Precautionary GHS Label:

Pictograms:

Signal Word: WARNING

Hazard Statements:

- H302: Harmful if swallowed.[1][3]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

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- H335: May cause respiratory irritation.[1][2]

Precautionary Statements (Selected):

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).
- Response: P301+P317 (IF SWALLOWED: Get medical help), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Experimental Protocols: Safe Handling, Storage, and Personal Protection

Adherence to a multi-layered safety protocol is mandatory. The logic follows the Hierarchy of Controls, prioritizing engineering controls and administrative controls, with Personal Protective Equipment (PPE) as the final, essential barrier.

Engineering & Administrative Controls Workflow

This diagram illustrates the mandatory workflow before any handling of the compound.

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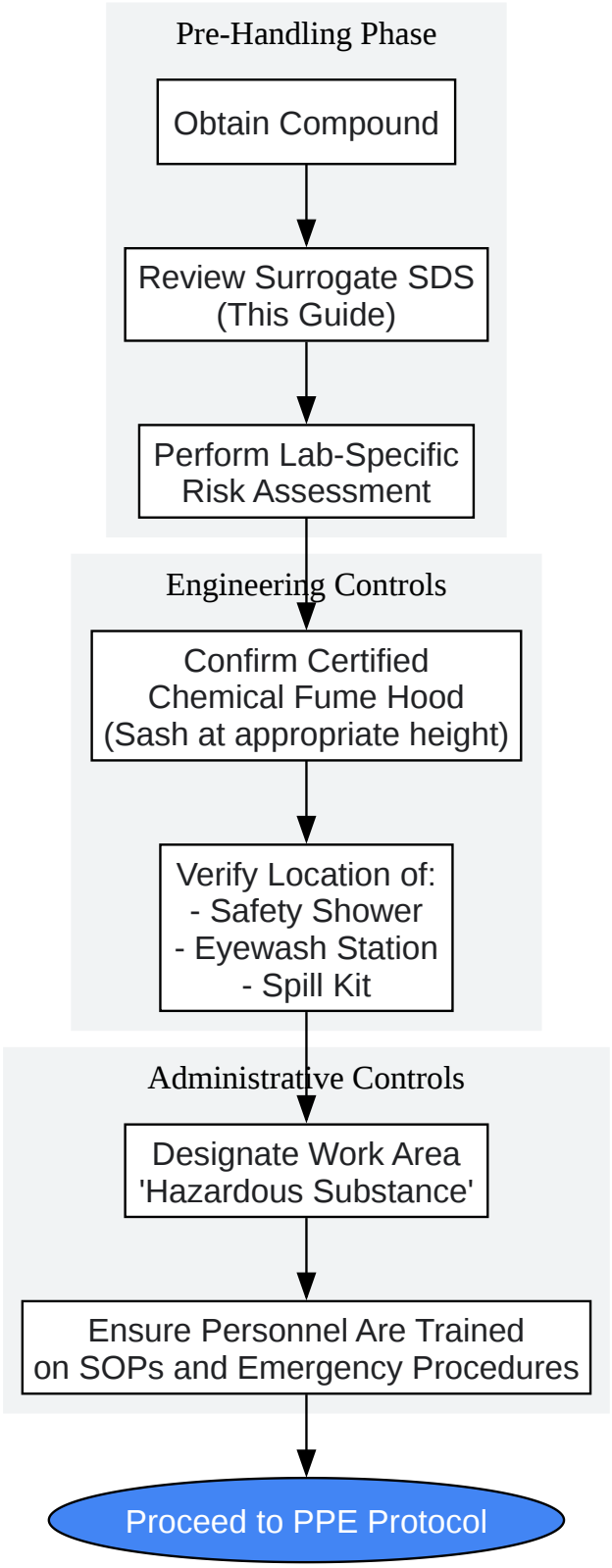

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Caption: Pre-operational safety workflow.

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Storage Protocol

- Container: Store in the original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[4]
- Access: Store in a designated, locked cabinet or area restricted to authorized personnel.
- Labeling: Ensure the container is clearly labeled with the compound name and all GHS hazard warnings.

Personal Protective Equipment (PPE) Protocol

Given the irritant nature of the analogous compounds, robust PPE is required. Do not handle this compound if any of the following equipment is unavailable.

- Hand Protection: Wear chemical-resistant gloves (e.g., Nitrile rubber). A double-gloving technique (one pair under the gown cuff, one over) is strongly recommended.[5] Gloves must be inspected for integrity before use and changed immediately if contaminated.[5]
- Eye/Face Protection: Wear tightly fitting safety goggles.[4] A full-face shield should also be worn if there is any risk of splashing or aerosolization.[5][6]
- Skin and Body Protection: Wear a disposable, low-permeability laboratory gown with a solid front and knit cuffs.[5] Ensure cuffs are tucked into the outer pair of gloves. All skin must be covered.
- Respiratory Protection: All handling of the solid compound must be performed inside a certified chemical fume hood to prevent inhalation of dust. If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[4][6]

Emergency Response & First Aid Protocols

Immediate and correct response to exposure is critical.

Emergency Response Decision Flow

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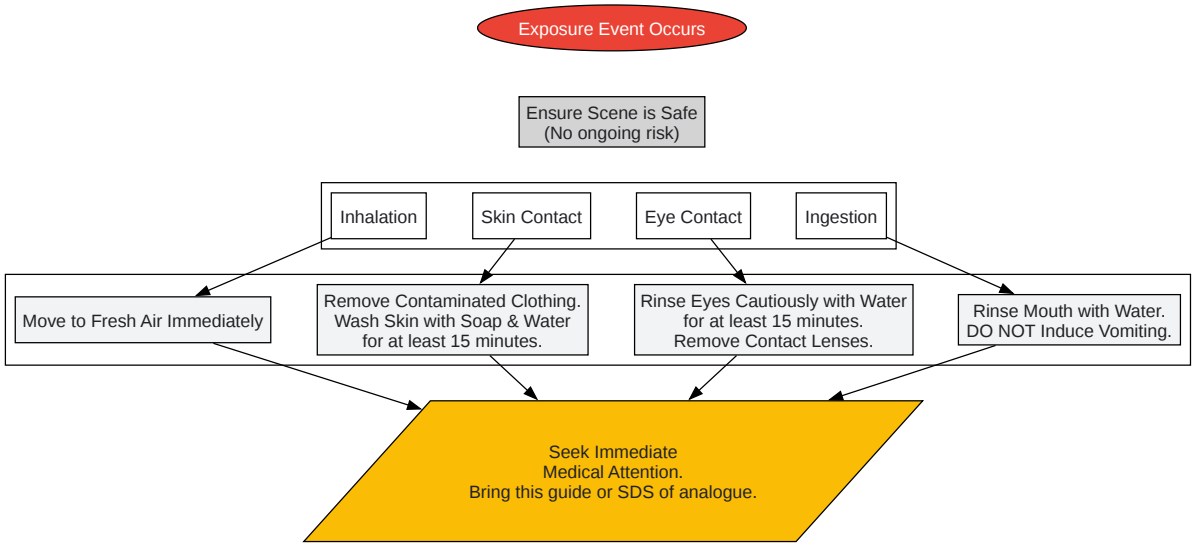

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Caption: Logic flow for emergency first aid response.

Detailed First-Aid Steps

- Inhalation: If dust or fumes are inhaled, immediately move the exposed person to fresh air.[4] [7] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[7]

- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[9] Seek medical attention if irritation develops or persists.

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- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do.[10] Get immediate medical attention.

- Ingestion: If swallowed, rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[11] Do NOT induce vomiting. Seek immediate medical attention.[7]

Fire and Explosion Hazard Data

- Flammability: While not expected to be highly flammable, as a solid organic compound, it is combustible.[3] Dusts may form explosive mixtures with air.[3]

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[3][4]

- Hazardous Combustion Products: Thermal decomposition may produce toxic and corrosive fumes, including carbon oxides (CO, CO2), nitrogen oxides (NOx), and hydrogen chloride (HCl) gas.[3]

- Special Protective Actions for Fire-Fighters: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous fumes and decomposition products.[4]

Physical, Chemical, and Toxicological Profile (Inferred)

The following data is based on analogues and should be used for estimation purposes only.

Table of Inferred Properties:

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Property	Value / Observation	Source / Rationale
Appearance	Solid (powder or crystal)	Based on analogues[12].
Boiling Point	> 350 °C (estimated)	Based on 4-chloroquinoline-3-carboxylic acid[4].
Solubility	Likely soluble in organic solvents; low solubility in water.	General property of similar heterocyclic compounds.
Stability	Stable under recommended storage conditions. Avoid strong oxidizing agents.	General chemical stability principles.
Toxicological Summary	Considered harmful if ingested.[1][3] Causes significant irritation to skin, eyes, and the respiratory tract upon contact or inhalation.[1][2] No data is available regarding carcinogenicity or mutagenicity; however, some quinoline derivatives are genotoxic.[3] Handle with appropriate caution.	Synthesized from all primary surrogate data.

Conclusion

This guide establishes a baseline for the safe handling of **4-Chloro-3-ethynylquinoline**, a compound whose specific hazards have not been fully characterized. The core principle of this document is precaution, derived from a logical, evidence-based analysis of its closest chemical relatives. By implementing the engineering controls, handling protocols, and emergency procedures outlined herein, researchers can significantly mitigate the risks associated with this novel chemical entity. Always prioritize a culture of safety and perform a thorough risk assessment before commencing any new experimental work.

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